

Personal protective equipment for handling Triclocarban-13C6

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Compound of Interest

Compound Name: *Triclocarban-13C6*

Cat. No.: *B15557566*

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Essential Safety and Handling Guide for Triclocarban-13C6

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **Triclocarban-13C6**. The following procedures are designed to ensure safe operational handling and disposal in a laboratory setting.

Hazard Identification and Safety Precautions

Triclocarban-13C6 is the carbon-13 labeled isotope of Triclocarban. While it is primarily used as a tracer or internal standard in research, the safety precautions are equivalent to those for unlabeled Triclocarban.^[1] The primary hazards are associated with its potential as a skin, eye, and respiratory irritant in dust form.^[2] It is also very toxic to aquatic life with long-lasting effects.^[2]

General Safety Information:

- Signal Word: Warning^[2]
- Hazard Statements: Causes eye irritation.^[3] Very toxic to aquatic life with long-lasting effects.^[2]
- Primary Routes of Exposure: Dermal contact, inhalation of dust.^{[4][5]}

Personal Protective Equipment (PPE)

Consistent use of appropriate PPE is mandatory to minimize exposure when handling

Triclocarban-13C6. The following table outlines the recommended equipment based on Safety Data Sheets (SDS).[\[2\]](#)[\[6\]](#)

PPE Category	Specification	Purpose
Eye/Face Protection	Safety glasses with side-shields or chemical safety goggles. [2]	To protect eyes from dust and splashes.
Hand Protection	Appropriate chemical-resistant gloves (e.g., Nitrile). Gloves must be inspected prior to use. [2] [7]	To prevent skin contact.
Body Protection	A standard laboratory coat or other suitable protective clothing. [2]	To protect skin and personal clothing from contamination.
Respiratory Protection	Use in a well-ventilated area. If dust generation is unavoidable or exposure limits may be exceeded, use a NIOSH/MSHA approved respirator. [2]	To prevent inhalation of airborne particles.

Physical and Chemical Properties

Understanding the properties of **Triclocarban-13C6** is essential for safe handling and storage.

Property	Value
Molecular Formula	$C_7^{13}C_6H_9Cl_3N_2O$ [8]
Molecular Weight	321.54 g/mol [8][9]
Appearance	Solid (likely a powder or crystalline solid)
Solubility	DMSO: 100 mg/mL (311.00 mM) (Requires ultrasonic treatment) [8]
Melting Point	254 to 256 °C (for unlabeled Triclocarban) [4]

Operational Plan: Step-by-Step Handling Procedure

This section provides a procedural workflow for the safe handling of **Triclocarban-13C6**, from receipt to disposal.

4.1. Preparation and Engineering Controls

- Ventilation: Always handle **Triclocarban-13C6** in a well-ventilated area. If the process may generate dust, use a chemical fume hood or an appropriate local exhaust ventilation system. [2][5]
- Safety Equipment: Ensure a functioning eyewash station and safety shower are readily accessible.
- Don PPE: Before handling, put on all required PPE as detailed in the table above.

4.2. Handling the Compound

- Minimize Dust: Handle the solid material carefully to minimize dust generation. [2] Avoid actions like vigorous shaking or scraping.
- Transfer: Use appropriate tools, such as spatulas and weigh boats, for transferring the chemical.
- Container Management: Keep the storage container tightly closed when not in use. [2]

- Hygiene: Practice good industrial hygiene. Wash hands thoroughly after handling and before eating, drinking, or smoking.[2]

4.3. Storage

- Solid Form: Store in the original, tightly closed container in a well-ventilated, dry place.[2] Keep away from incompatible materials such as strong oxidizing agents.[10]
- In Solution: For solutions, follow the supplier's recommendations. Stock solutions can typically be stored at -20°C for one year or -80°C for two years.[1][8]

Emergency and Disposal Plans

5.1. Accidental Release Measures (Spills)

- Evacuate: Keep unnecessary personnel away from the spill area.[2]
- Ventilate: Ensure adequate ventilation.
- Containment: Prevent the spill from entering drains or waterways.[2]
- Clean-up: For dry spills, avoid generating dust. Carefully collect the material using a vacuum cleaner equipped with a HEPA filter or by gently sweeping it into a suitable, labeled container for disposal.[2]
- Decontaminate: Clean the spill surface thoroughly to remove any residual contamination.

5.2. First-Aid Measures

- Inhalation: Move the person to fresh air. If symptoms develop, seek medical attention.[11]
- Skin Contact: Remove contaminated clothing and wash the affected area with soap and water. If irritation persists, get medical attention.[11]
- Eye Contact: Immediately rinse with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, seek medical advice.[3][11]

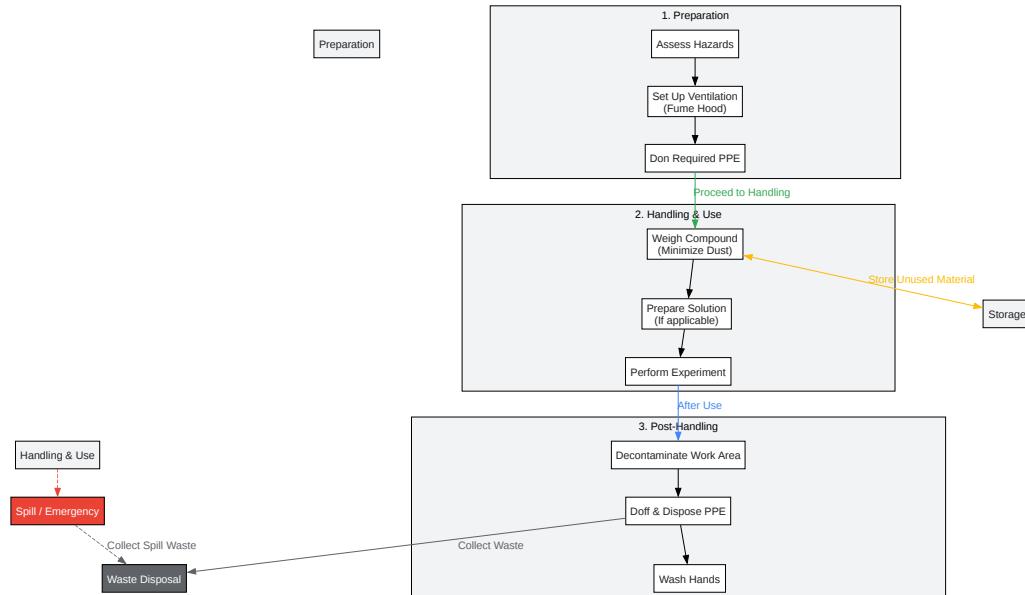
- Ingestion: Rinse mouth with water. Do not induce vomiting. Seek medical attention.[\[11\]](#)

5.3. Disposal Plan

- Regulations: Dispose of **Triclocarban-13C6** and any contaminated materials (e.g., gloves, weigh boats, empty containers) in accordance with all applicable local, regional, and national regulations.[\[2\]](#)
- Method: Contact a licensed professional waste disposal service. One recommended method is to dissolve the material in a combustible solvent and burn it in a chemical incinerator equipped with an afterburner and scrubber.[\[5\]\[7\]](#)
- Environment: Avoid release to the environment.[\[2\]](#)

Experimental Workflow for Safe Handling

The following diagram illustrates the logical workflow for safely managing **Triclocarban-13C6** throughout its lifecycle in the laboratory.



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Caption: Workflow for the safe handling of **Triclocarban-13C6**.

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